

synthesis of Lithium 1-pentynyl- compound

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Compound Focus: Lithium, 1-pentynyl-

CAS No.: 18643-50-0

Cat. No.: S8807662

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Compound Data at a Glance

Property	Value / Description
CAS Number	18643-50-0 [1]
Molecular Formula	C ₅ H ₇ Li [1]
Molecular Weight	74.1 g/mol [1]
IUPAC Name	lithium;pent-1-yne [1]
Canonical SMILES	[Li+].CCCC#[C-] [1]
Chemical Structure	An organolithium compound with a lithium atom bonded to a pent-1-ynyl group (a terminal alkyne with a four-carbon chain) [1].

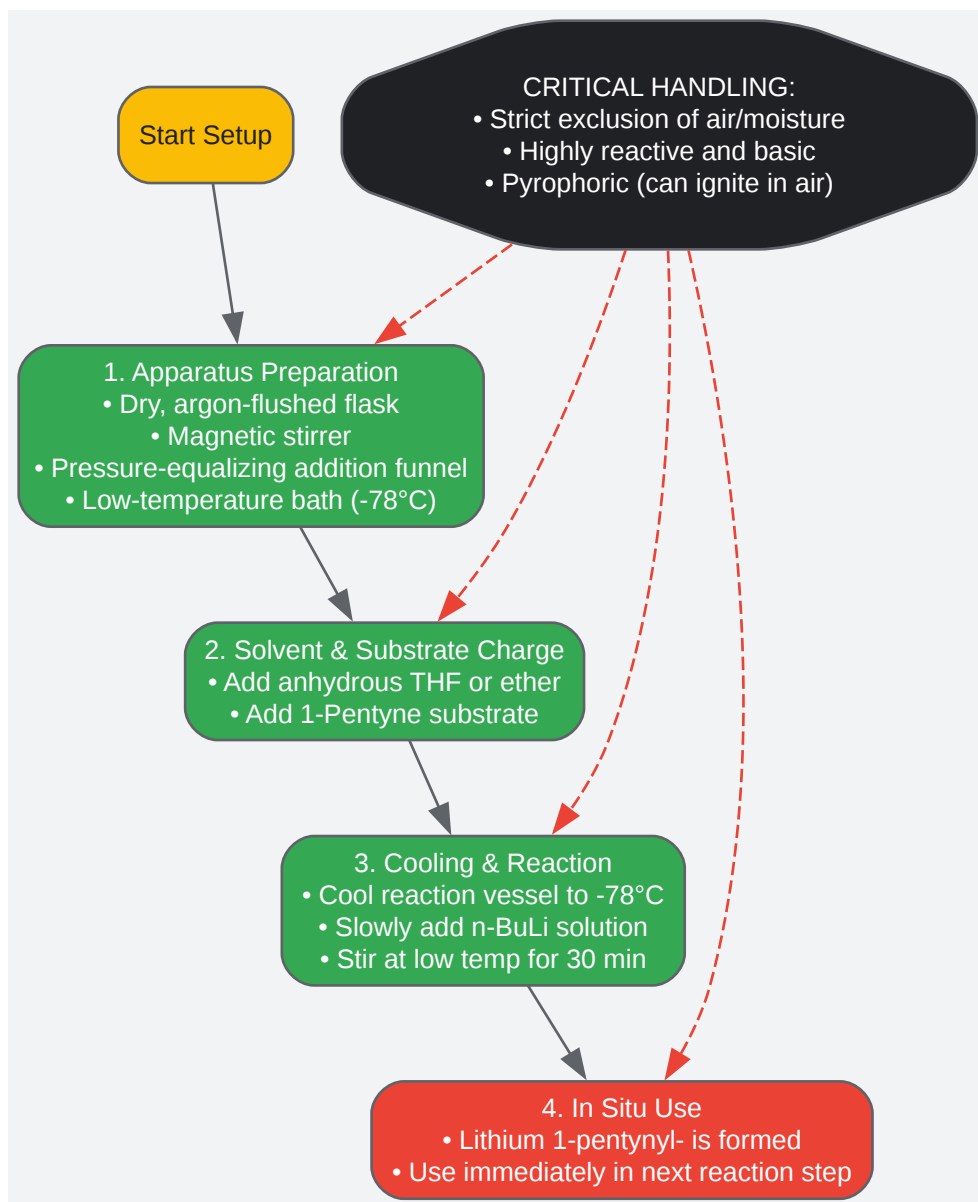
Synthesis Methods for Lithium 1-Pentynyl-

The following table summarizes the two primary synthetic routes identified.

Method	Reaction Summary	Key Conditions	Notes & Context
Direct Lithiation [1]	1-Pentyne + Lithium Base → Lithium, 1-pentynyl- + Byproduct	Solvent: Diethyl ether or Tetrahydrofuran (THF); Temperature: -78°C to 0°C; Atmosphere: Inert (Argon/Nitrogen)	A classical method; uses a strong lithium base to deprotonate the terminal alkyne.
Transmetalation with n-BuLi [1]	1-Pentyne + n-Butyllithium → Lithium, 1-pentynyl- + n-Butane	Solvent: Tetrahydrofuran (THF) or Diethyl ether; Temperature: -78°C to 0°C; n-BuLi: 1.0-1.1 equiv.	Preferred for operational simplicity and high yield (80-95%); the reagent is typically generated and used in situ [1].

Detailed Experimental Workflow

Based on the general methods and analogous procedures found in the search results, here is a detailed experimental workflow for the synthesis of Lithium 1-pentynyl- via the transmetalation method, which is the most common and practical approach.



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Synthesis involves strict inert conditions and low temperatures to form the reactive intermediate.

Key Reagents and Precautions:

- **1-Pentyne:** The terminal alkyne starting material.
- **n-Butyllithium (n-BuLi):** A strong base, typically used as a solution in hexanes. It must be titrated to know the exact concentration before use for accurate stoichiometry [2].
- **Solvents: Tetrahydrofuran (THF) or diethyl ether** must be rigorously dried and purified before use, often by distillation from sodium/benzophenone ketyl under an inert atmosphere to remove any water or oxygen [2] [3].

- **Inert Atmosphere:** The entire procedure must be conducted under an **argon or nitrogen** atmosphere to prevent decomposition of the highly reactive organolithium product [2] [1].
- **Temperature Control:** Maintaining low temperatures (e.g., -78°C using a dry-ice/acetone bath) is crucial to control the exothermic reaction and prevent side reactions [1].

Application in Organic Synthesis

Lithium 1-pentynyl-, like other lithium acetylides, is a valuable reagent in organic synthesis, primarily due to its strong nucleophilicity [1] [4]. It is typically not isolated but used directly in the same reaction pot.

Key Reaction: Alkylation to Form Substituted Alkynes The anion attacks electrophilic carbon, forming new carbon-carbon bonds [1] [4].

- **General Reaction:** Lithium 1-pentynyl- + R-X → Substituted Alkyne (where R-X is an alkyl halide or other electrophile)
- **Utility:** This reaction is a fundamental method for elongating carbon chains and synthesizing more complex internal alkynes, which are important building blocks in pharmaceutical and natural product synthesis [1] [4] [5].

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References

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